

exploratory studies of (S)-C12-200 in vaccine development

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Compound of Interest

Compound Name: (S)-C12-200

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(S)-C12-200 in Vaccine Development: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

The advent of messenger RNA (mRNA) vaccines has revolutionized the landscape of vaccinology, underscored by the rapid development and deployment of vaccines against COVID-19.[1] A critical component in the success of these vaccines is the lipid nanoparticle (LNP) delivery system, which protects the mRNA payload and facilitates its delivery into cells. [1] At the heart of these LNPs are ionizable lipids, which play a pivotal role in mRNA encapsulation and endosomal escape. This technical guide provides an in-depth exploration of **(S)-C12-200**, a stereopure ionizable lipid that has demonstrated significant promise in enhancing mRNA delivery for vaccine applications.

(S)-C12-200 is the (S)-enantiomer of the broader C12-200, a multi-tail ionizable lipid that has been utilized in preclinical studies for the delivery of both siRNA and mRNA.[2][3][4] As will be detailed in this guide, the specific stereochemistry of **(S)-C12-200** has been shown to

significantly improve mRNA delivery in vivo compared to its racemic and (R)-isomer counterparts, suggesting a superior therapeutic window.[2][4] This document will summarize the quantitative data from exploratory studies, provide detailed experimental protocols for key assays, and visualize the proposed mechanisms of action and experimental workflows.

Data Presentation

Physicochemical Properties of C12-200-Containing LNPs

The physical characteristics of LNPs are critical for their in vivo performance. The table below summarizes the typical properties of LNPs formulated with C12-200.

Parameter	Value	Method of Analysis	Reference
Particle Size (Z-average)	70 - 100 nm	Dynamic Light Scattering (DLS)	[5][6]
Polydispersity Index (PDI)	< 0.2	Dynamic Light Scattering (DLS)	[5][6]
Zeta Potential	Near-neutral	Electrophoretic Light Scattering (ELS)	[5]
mRNA Encapsulation Efficiency	> 80%	RiboGreen Assay	[5]

In Vivo mRNA Delivery Efficiency of (S)-C12-200 LNPs

A key study by Da Silva Sanchez et al. highlighted the superior performance of the (S)-isomer of C12-200.

LNP Formulation	Relative mRNA Delivery (fold-change)	Animal Model	Reporter Gene	Reference
(S)-C12-200 LNP	Up to 2.8-fold higher than racemic	Mice	Cre recombinase	[2] [4]
(S)-C12-200 LNP	Up to 6.1-fold higher than (R)-C12-200	Mice	Cre recombinase	[2] [4] [7] [8]
Racemic C12-200 LNP	Lower expression than (S)-isomer	Mice	Luciferase	[5] [6]

Immunogenicity of C12-200-Containing LNP-mRNA Vaccines

The following table presents data on the T-cell response elicited by C12-200 formulated LNPs encapsulating an mRNA antigen.

LNP Formulation	Cytokine Production (pg/mL)	T-Cell Population	In Vitro Model	Reference
C12-200-cho-10%DOPE	IFN- γ : ~1500, TNF- α : ~3000, IL-2: ~400	OT-I T cells	BMDC co-culture	[9] [10]
C12-200-sito-10%DOPE	IFN- γ : ~1200, TNF- α : ~2500, IL-2: ~350	OT-I T cells	BMDC co-culture	[9] [10]

Note: "cho" refers to cholesterol and "sito" refers to β -sitosterol as the sterol component in the LNP formulation.

Experimental Protocols

In Vitro Transcription of mRNA

This protocol describes the synthesis of mRNA from a linearized DNA template.

Materials:

- Linearized plasmid DNA template with a T7 promoter
- T7 RNA polymerase
- Ribonucleotide triphosphates (NTPs)
- Cap analog (e.g., CleanCap®)
- DNase I
- Lithium chloride (LiCl) for precipitation
- Nuclease-free water

Procedure:

- **Transcription Reaction Setup:** In a nuclease-free tube, combine the linearized DNA template, NTPs, cap analog, and T7 RNA polymerase in transcription buffer.
- **Incubation:** Incubate the reaction mixture at 37°C for 2-4 hours.
- **DNase Treatment:** Add DNase I to the reaction and incubate for another 15-30 minutes at 37°C to digest the DNA template.
- **mRNA Purification:** Purify the mRNA using a suitable method, such as LiCl precipitation or a column-based purification kit.
- **Quality Control:** Assess the integrity and purity of the transcribed mRNA using gel electrophoresis and spectrophotometry (e.g., NanoDrop). A sharp, single band on the gel indicates high-quality mRNA.

LNP Formulation using Microfluidics

This protocol outlines the preparation of **(S)-C12-200** containing LNPs using a microfluidic device.

Materials:

- **(S)-C12-200** in ethanol
- Helper lipid (e.g., DOPE or DSPC) in ethanol
- Cholesterol in ethanol
- PEG-lipid in ethanol
- mRNA in an aqueous buffer (e.g., citrate buffer, pH 3.0)
- Microfluidic mixing device (e.g., NanoAssemblr)

Procedure:

- **Lipid Mixture Preparation:** Prepare a stock solution of the lipids (**(S)-C12-200**, helper lipid, cholesterol, and PEG-lipid) in ethanol at a specific molar ratio (e.g., 35:16:46.5:2.5).[\[11\]](#)
- **mRNA Solution Preparation:** Dilute the purified mRNA to the desired concentration in the aqueous buffer.
- **Microfluidic Mixing:** Set up the microfluidic device with the lipid mixture in one inlet and the mRNA solution in another. Set the flow rate ratio (aqueous to ethanol) typically to 3:1.[\[5\]](#)
- **LNP Formation:** Initiate the flow. The rapid mixing of the two streams will induce the self-assembly of the lipids around the mRNA, forming LNPs.
- **Dialysis:** Dialyze the resulting LNP solution against phosphate-buffered saline (PBS) to remove ethanol and unencapsulated mRNA.
- **Sterilization:** Sterilize the final LNP formulation by passing it through a 0.22 µm filter.

LNP Characterization

a. Size and Polydispersity Index (PDI) Measurement:

- Dilute the LNP sample in PBS.
- Analyze the sample using a Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer).[12]
- The instrument will provide the Z-average diameter and the PDI, which indicates the size distribution.

b. Zeta Potential Measurement:

- Dilute the LNP sample in a low ionic strength buffer (e.g., 0.1x PBS) to prevent charge screening.[5]
- Analyze the sample using an Electrophoretic Light Scattering (ELS) instrument.
- The zeta potential provides information about the surface charge of the LNPs.

c. Encapsulation Efficiency:

- Use a fluorescent dye that specifically binds to RNA, such as RiboGreen.
- Measure the fluorescence of the LNP sample before and after lysis with a detergent (e.g., Triton X-100).
- The difference in fluorescence is used to calculate the percentage of encapsulated mRNA.

d. Cryo-Transmission Electron Microscopy (Cryo-TEM):

- Apply a small volume of the LNP suspension to a TEM grid.
- Blot the grid to create a thin film and rapidly plunge-freeze it in liquid ethane to vitrify the sample.[11]
- Image the vitrified sample using a transmission electron microscope at cryogenic temperatures. This allows for the direct visualization of the LNP morphology and internal

structure.[2][4]

In Vivo Immunization Protocol (Mouse Model)

Materials:

- LNP-mRNA vaccine formulation
- BALB/c or C57BL/6 mice (6-8 weeks old)
- Sterile syringes and needles

Procedure:

- Acclimatization: Acclimatize the mice to the facility for at least one week before the experiment.
- Vaccination: Administer the LNP-mRNA vaccine via intramuscular (IM) injection into the quadriceps or intradermal (ID) injection. The volume and dose will depend on the specific study design.
- Booster Immunization: Administer a booster dose at a specified time point (e.g., 2-3 weeks after the primary immunization) using the same route and dose.
- Sample Collection: Collect blood samples at various time points (e.g., pre-immunization, post-primary, and post-booster) for antibody analysis. At the end of the study, euthanize the mice and harvest spleens for T-cell analysis.

Enzyme-Linked Immunosorbent Assay (ELISA) for Antibody Titer Determination

This protocol is for measuring antigen-specific IgG antibodies in mouse serum.

Materials:

- Recombinant antigen
- 96-well ELISA plates

- Coating buffer (e.g., PBS)
- Blocking buffer (e.g., PBS with 5% BSA)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Mouse serum samples
- HRP-conjugated anti-mouse IgG antibody
- TMB substrate
- Stop solution (e.g., 2N H₂SO₄)
- Plate reader

Procedure:

- Coating: Coat the wells of the ELISA plate with the recombinant antigen diluted in coating buffer and incubate overnight at 4°C.
- Washing: Wash the plate with wash buffer to remove unbound antigen.
- Blocking: Add blocking buffer to each well and incubate for 1-2 hours at room temperature to prevent non-specific binding.
- Sample Incubation: Add serially diluted mouse serum samples to the wells and incubate for 2 hours at room temperature.
- Washing: Wash the plate as described in step 2.
- Secondary Antibody Incubation: Add HRP-conjugated anti-mouse IgG antibody to each well and incubate for 1 hour at room temperature.
- Washing: Wash the plate as described in step 2.
- Development: Add TMB substrate to each well and incubate in the dark until a color change is observed.

- Stopping the Reaction: Add stop solution to each well.
- Reading: Read the absorbance at 450 nm using a plate reader. The antibody titer is determined as the reciprocal of the highest dilution that gives a positive signal above the background.

ELISpot Assay for Antigen-Specific T-Cell Response

This protocol measures the frequency of cytokine-secreting T-cells.

Materials:

- ELISpot plate pre-coated with anti-cytokine capture antibody (e.g., anti-IFN- γ)
- Splenocytes from immunized mice
- Antigenic peptide or protein
- Biotinylated anti-cytokine detection antibody
- Streptavidin-alkaline phosphatase (ALP)
- BCIP/NBT substrate
- ELISpot reader

Procedure:

- Cell Preparation: Prepare a single-cell suspension of splenocytes from the spleens of immunized mice.
- Cell Plating: Add the splenocytes to the wells of the pre-coated ELISpot plate.
- Stimulation: Add the antigenic peptide or protein to the wells to stimulate the T-cells. Include positive (e.g., mitogen) and negative (medium only) controls.
- Incubation: Incubate the plate at 37°C in a CO₂ incubator for 18-24 hours.

- **Detection Antibody:** Wash the plate and add the biotinylated detection antibody. Incubate for 2 hours at room temperature.
- **Enzyme Conjugate:** Wash the plate and add streptavidin-ALP. Incubate for 1 hour at room temperature.
- **Spot Development:** Wash the plate and add the BCIP/NBT substrate. Incubate until spots develop.
- **Analysis:** Wash the plate with water and allow it to dry. Count the spots using an ELISpot reader. Each spot represents a single cytokine-secreting cell.

Intracellular Cytokine Staining (ICS) for Flow Cytometry

This protocol allows for the characterization of cytokine-producing T-cell subsets.

Materials:

- Splenocytes from immunized mice
- Antigenic peptide or protein
- Brefeldin A or Monensin (protein transport inhibitors)
- Fixable viability dye
- Fluorochrome-conjugated antibodies against cell surface markers (e.g., CD3, CD4, CD8)
- Fixation/Permeabilization buffer
- Fluorochrome-conjugated antibodies against intracellular cytokines (e.g., IFN- γ , TNF- α , IL-2)
- Flow cytometer

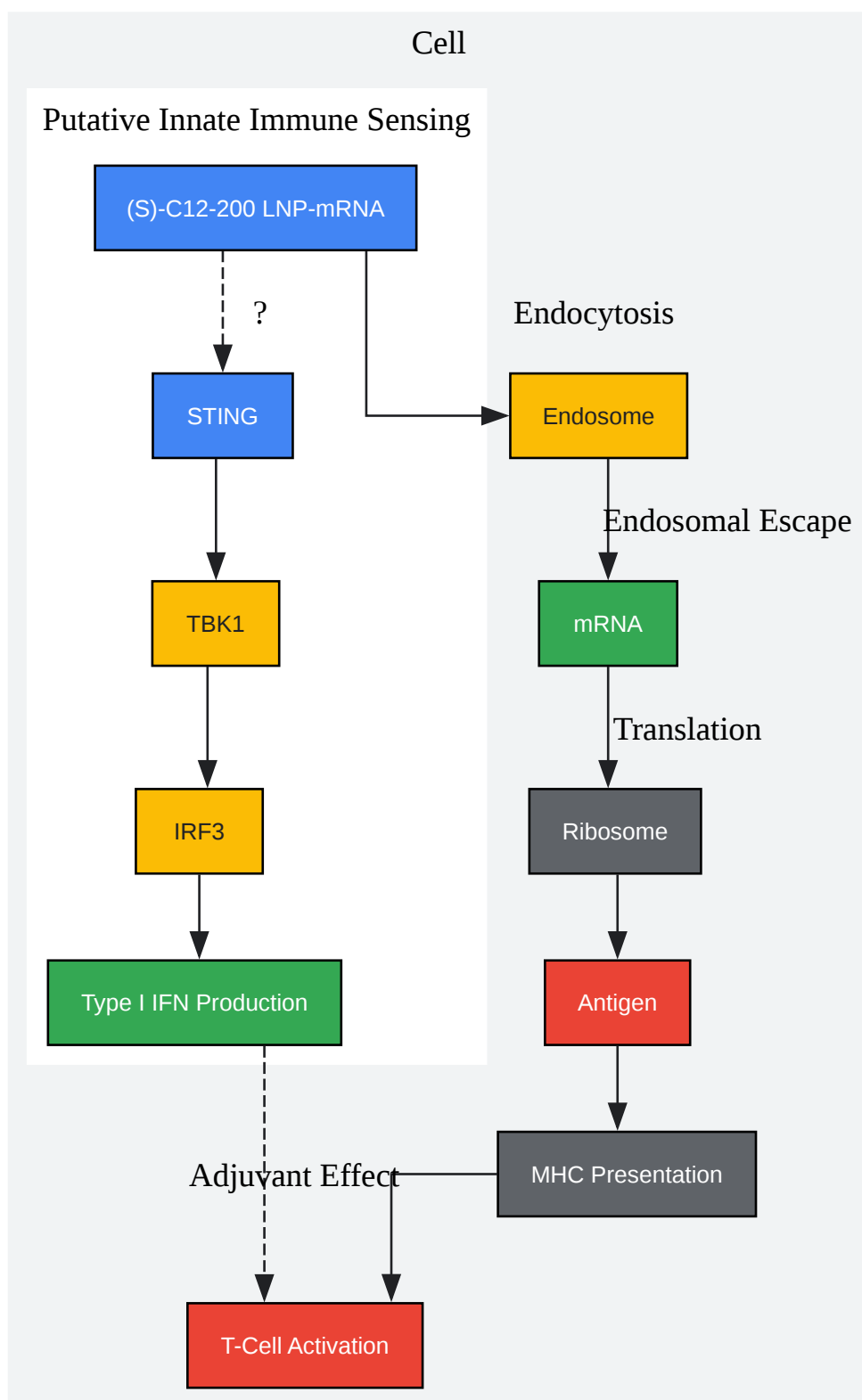
Procedure:

- **Cell Stimulation:** Stimulate splenocytes with the antigenic peptide or protein in the presence of a protein transport inhibitor for 4-6 hours.

- **Surface Staining:** Stain the cells with a fixable viability dye and antibodies against surface markers.
- **Fixation and Permeabilization:** Wash the cells and then fix and permeabilize them using a fixation/permeabilization buffer.
- **Intracellular Staining:** Stain the permeabilized cells with antibodies against intracellular cytokines.
- **Acquisition:** Wash the cells and acquire the data on a flow cytometer.
- **Analysis:** Analyze the data to identify the frequency of different T-cell subsets producing specific cytokines.

Mandatory Visualization

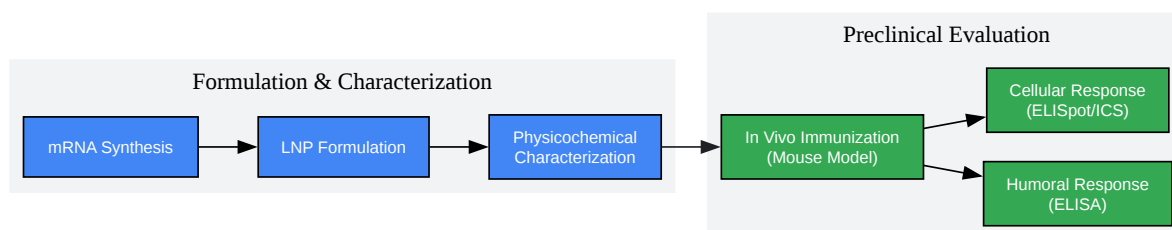
Putative Signaling Pathway for (S)-C12-200 LNP-Mediated Immune Activation



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Caption: Putative mechanism of **(S)-C12-200** LNP-mRNA vaccine action.

Experimental Workflow for LNP-mRNA Vaccine Development and Evaluation



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Caption: Workflow for development and preclinical testing of LNP-mRNA vaccines.

Conclusion

Exploratory studies of **(S)-C12-200** have revealed its potential as a highly effective ionizable lipid for mRNA vaccine delivery. The stereospecific design of this lipid contributes to enhanced in vivo performance, likely through improved tolerability. The intrinsic adjuvant properties of LNPs formulated with lipids like C12-200, potentially mediated through innate immune pathways such as STING, further contribute to the robust immune responses observed. The data and protocols presented in this guide offer a comprehensive resource for researchers and developers in the field of mRNA vaccines, providing a foundation for the further investigation and optimization of **(S)-C12-200** and other novel delivery systems. Continued research into the precise mechanisms of action and the structure-activity relationships of these components will be crucial for the rational design of next-generation vaccines with improved efficacy and safety profiles.

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